

Catalytic Routes to Cyclopropyl 2-(4-methylphenyl)ethyl ketone: Application Notes and Protocols

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Compound of Interest

Compound Name: Cyclopropyl 2-(4-methylphenyl)ethyl ketone

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This document provides detailed application notes and experimental protocols for the catalytic preparation of **Cyclopropyl 2-(4-methylphenyl)ethyl ketone**, a valuable building block in medicinal chemistry and drug discovery. The primary focus is on the robust and widely applicable Corey-Chaykovsky reaction, a method known for its efficiency in forming cyclopropane rings.

Introduction

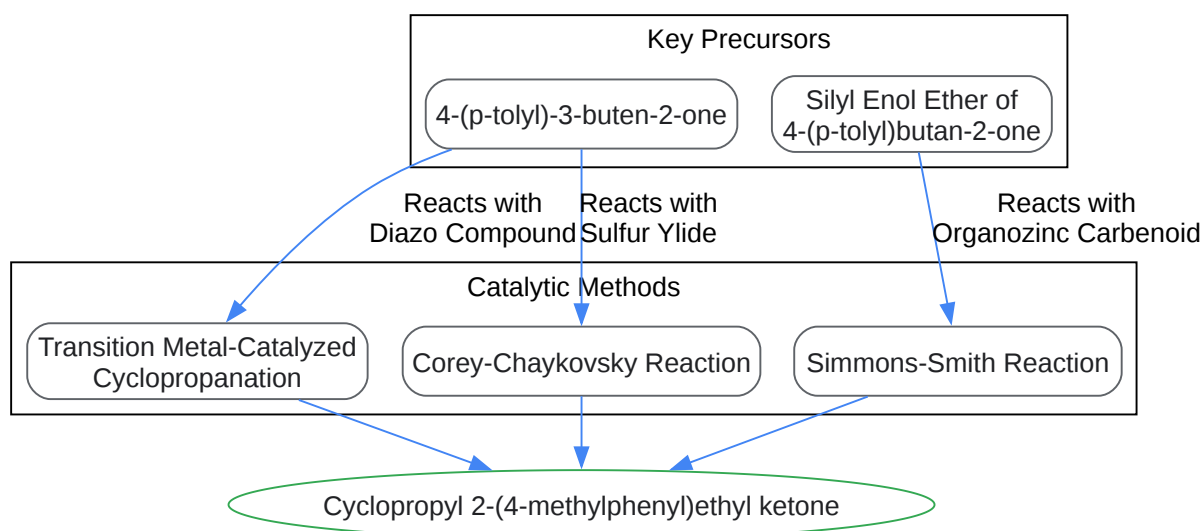
Cyclopropyl ketones are important structural motifs found in numerous biologically active compounds and pharmaceuticals. The unique conformational constraints and electronic properties of the cyclopropane ring can impart favorable characteristics to drug candidates, including enhanced metabolic stability and binding affinity. This document outlines a reliable catalytic method for the synthesis of **Cyclopropyl 2-(4-methylphenyl)ethyl ketone**, leveraging the reaction of a sulfur ylide with an α,β -unsaturated ketone.

Recommended Catalytic Method: Corey-Chaykovsky Reaction

The Corey-Chaykovsky reaction is a classic and highly effective method for the cyclopropanation of electron-deficient alkenes, such as α,β -unsaturated ketones.[1][2] The reaction involves the conjugate addition of a sulfur ylide to the enone, followed by an intramolecular nucleophilic substitution to form the cyclopropane ring.[1] A key advantage of this method is its operational simplicity and the commercial availability of the necessary reagents.

A suitable and commercially available precursor for the synthesis of **Cyclopropyl 2-(4-methylphenyl)ethyl ketone** is 4-(p-tolyl)-3-buten-2-one.[3][4][5]

Reaction Scheme:



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References

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- 3. Cyclopropanespiro- β -lactones derived from 4-[(Z)-ethylidene]-3-methyloxetan-2-one: diastereoselective formation and rearrangement reactions [agris.fao.org]
- 4. 4-(对甲苯基)-3-丁烯-2-酮 (predominantly trans), 97% | Sigma-Aldrich [sigmaaldrich.com]
- 5. scbt.com [scbt.com]
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